

# GNE-2861 solubility in DMSO and ethanol

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## Compound of Interest

Compound Name: GNE 2861

Cat. No.: B15603962

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## GNE-2861 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility of GNE-2861 in DMSO and ethanol, along with troubleshooting advice and experimental protocols.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of GNE-2861?

A1: For preparing high-concentration stock solutions of GNE-2861, anhydrous dimethyl sulfoxide (DMSO) is the recommended solvent. Ethanol can also be used.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is crucial to use high-purity, anhydrous solvents to avoid precipitation and compound degradation.

Q2: What is the maximum solubility of GNE-2861 in DMSO and ethanol?

A2: GNE-2861 is soluble in both DMSO and ethanol up to a concentration of 100 mM.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: My GNE-2861 is not dissolving completely in DMSO. What steps can I take?

A3: If you encounter solubility issues, consider the following troubleshooting steps:

- Gentle Warming: Warm the solution in a 37°C water bath for 5-10 minutes.
- Vortexing: Mix the solution thoroughly using a vortex mixer.
- Sonication: Use a sonicator for 5-10 minutes to aid in the dissolution of the compound.

- **Solvent Quality:** Ensure that your DMSO is anhydrous and of high purity, as absorbed moisture can reduce the solubility of hydrophobic compounds.

Q4: I observed precipitation when diluting my GNE-2861 DMSO stock solution into an aqueous buffer for my experiment. How can I prevent this?

A4: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. To mitigate this:

- **Minimize Final DMSO Concentration:** The final concentration of DMSO in your assay should be kept as low as possible, ideally below 0.5%, to avoid cellular toxicity and precipitation.
- **Stepwise Dilution:** Perform serial dilutions rather than a single large dilution.
- **Use of Co-solvents or Surfactants:** In some in-vivo applications, co-solvents like PEG300 and Tween 80 can be used to maintain solubility.<sup>[4]</sup>

Q5: How should I store my GNE-2861 stock solutions?

A5: Stock solutions of GNE-2861 in DMSO or ethanol should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C for short-term storage or -80°C for long-term storage.<sup>[5]</sup>

## Quantitative Data Summary

The solubility of GNE-2861 in DMSO and ethanol is summarized in the table below.

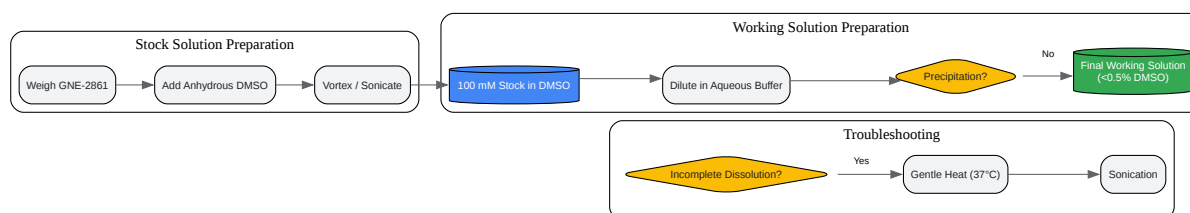
Solvent	Maximum Solubility
Dimethyl Sulfoxide (DMSO)	100 mM
Ethanol	100 mM

## Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of GNE-2861 in DMSO

- Calculation: GNE-2861 has a molecular weight of 406.48 g/mol <sup>[1]</sup> To prepare a 10 mM stock solution, you will need 4.065 mg of GNE-2861 for every 1 mL of DMSO.
- Weighing: Accurately weigh the required amount of GNE-2861 powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the GNE-2861 powder.
- Mixing: Vortex the solution for 1-2 minutes until the compound is fully dissolved. If necessary, use gentle warming (37°C) or sonication to aid dissolution.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

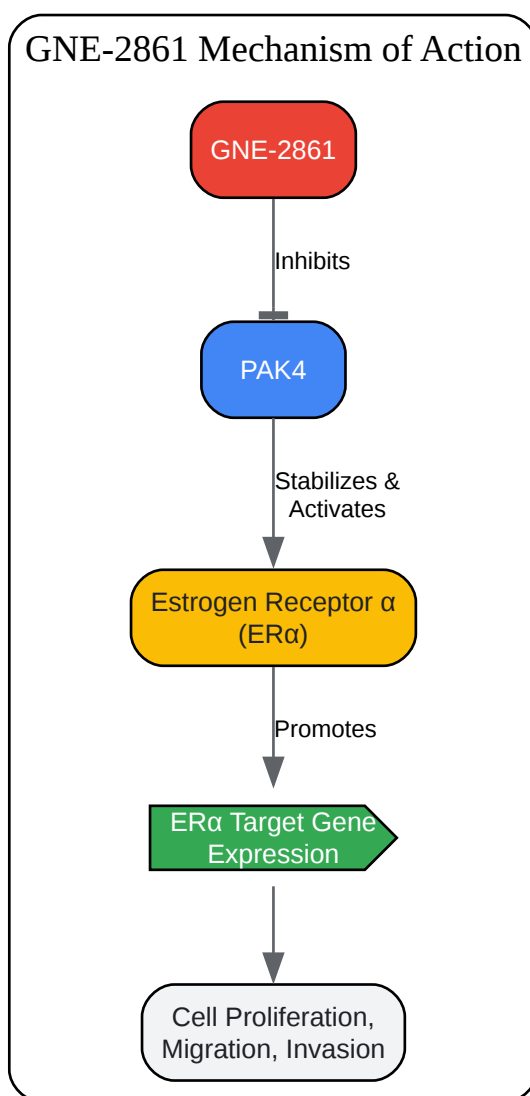
## Visualizations



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Caption: Experimental workflow for preparing GNE-2861 solutions.

## GNE-2861 Mechanism of Action



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